

Application Notes: Vital Staining of Mitochondria with Janus Green B (Diazine Green)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Vital staining is a critical technique for visualizing and assessing the functionality of organelles within living cells. Mitochondria, as the primary sites of cellular respiration and energy production, are of significant interest in various fields of biological research and drug development. Janus Green B (JGB), also known as Diazine Green, is a supravital stain that specifically targets mitochondria in living cells. Its mechanism relies on the enzymatic activity of the mitochondrial electron transport chain, making it a valuable tool for assessing mitochondrial function and integrity.[1][2][3] This document provides a detailed protocol for the vital staining of mitochondria using Janus Green B.

Principle of Staining

Janus Green B is a cationic dye that can permeate the cell membrane of living cells.[1] The specificity of JGB for mitochondria is due to the action of cytochrome c oxidase (Complex IV) in the electron transport chain.[1] This enzyme maintains the dye in its oxidized, blue-green state within the mitochondria.[1] In the cytoplasm, the dye is reduced to a colorless or pink leuco form, resulting in the selective visualization of mitochondria as colored organelles against a clear background.[1][4] This oxygen-dependent staining reaction is a hallmark of metabolically active mitochondria.[3][5]



Applications

- Visualization of Mitochondria: JGB staining allows for the direct observation of mitochondrial morphology, distribution, and dynamics in living cells.[2]
- Assessment of Mitochondrial Activity: Since the staining is dependent on the activity of the electron transport chain, it can be used as a qualitative indicator of mitochondrial function.[3]
- Toxicology and Drug Screening: Evaluating the effects of compounds on mitochondrial integrity and function.[3]
- Cell Viability Studies: As a marker for metabolically active cells.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the vital staining of mitochondria with Janus Green B.



Parameter	Value	Notes
Stain Concentration	0.01% - 0.1% (w/v) in saline or PBS	Optimal concentration may vary depending on the cell type. A common starting concentration is 0.02%.[2]
Incubation Time	5 - 30 minutes	Shorter times are generally preferred to minimize toxicity. A typical range is 5-10 minutes. [1]
Incubation Temperature	Room Temperature or 37°C	37°C may enhance uptake but could also increase toxicity.
Excitation Wavelength	Not applicable (Brightfield)	JGB is a chromogenic dye observed under a standard light microscope.
Emission Wavelength	Not applicable (Brightfield)	The oxidized form appears blue-green.[1]
Molecular Formula	C30H31N6Cl	
Molecular Weight	511.08 g/mol	[6]

Experimental Protocols Materials

- Janus Green B powder
- Phosphate-Buffered Saline (PBS) or other appropriate physiological saline
- · Cultured cells on coverslips or in imaging dishes
- Microscope slides and coverslips
- Light microscope
- Optional: 37% Formaldehyde solution for fixation (post-staining)



Reagent Preparation

- Stock Solution (e.g., 1% w/v): Dissolve 10 mg of Janus Green B powder in 1 mL of distilled water or ethanol. Store in a dark container at 4°C.
- Working Solution (e.g., 0.02% w/v): Dilute the stock solution 1:50 in sterile PBS or cell culture medium without serum. For example, add 20 μ L of 1% stock solution to 980 μ L of PBS. Prepare this solution fresh before each use.

Staining Protocol for Adherent Cells

- Grow cells on sterile glass coverslips or in glass-bottom dishes to the desired confluency.
- Remove the culture medium and gently wash the cells twice with pre-warmed PBS.
- Add the freshly prepared Janus Green B working solution to the cells, ensuring the entire surface is covered.
- Incubate for 5-10 minutes at room temperature or 37°C, protected from light.[1]
- Remove the staining solution and wash the cells 2-3 times with PBS to remove excess stain.
- Mount the coverslip on a microscope slide with a drop of PBS or fresh culture medium.
- Observe the cells immediately under a light microscope. Mitochondria should appear as small, blue-green, rod-shaped or granular structures within the cytoplasm.[1]

Staining Protocol for Suspension Cells

- Pellet the cells by centrifugation (e.g., 500 x g for 3 minutes).
- Resuspend the cell pellet in the Janus Green B working solution.
- Incubate for 5-10 minutes at room temperature, protected from light.
- Pellet the cells again by centrifugation.
- Resuspend the cell pellet in fresh PBS and repeat the wash step twice.



- After the final wash, resuspend the cells in a small volume of PBS.
- Place a drop of the cell suspension on a microscope slide, cover with a coverslip, and observe under a light microscope.

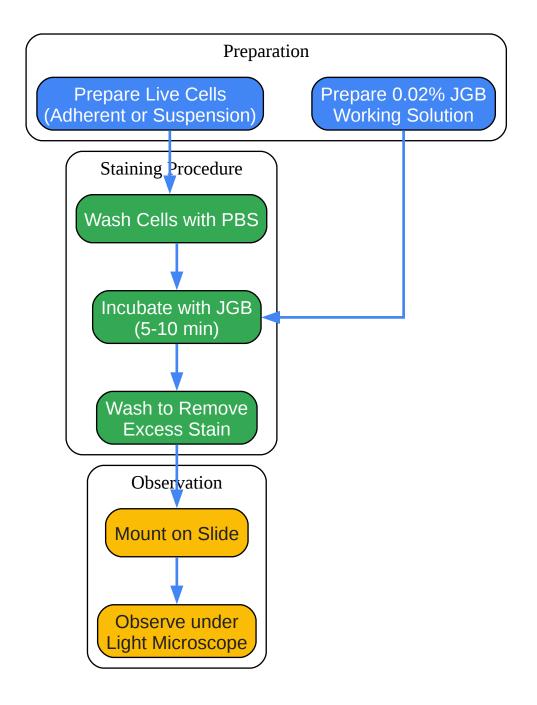
Safety Precautions

Janus Green B is a chemical dye and should be handled with appropriate care.[6][7]

- Wear personal protective equipment (PPE), including gloves, lab coat, and eye protection.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.[8]
- Avoid contact with skin and eyes.[6]
- Store the dye in a cool, dry, and dark place.[6]
- Dispose of the waste according to institutional and local regulations.

Visualization of Workflows and Mechanisms

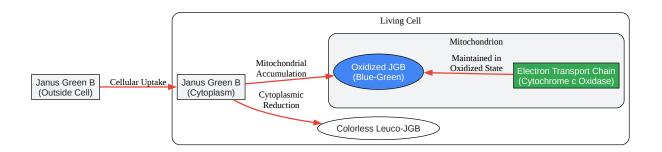




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Caption: Experimental workflow for vital staining of mitochondria with Janus Green B.





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Caption: Mechanism of selective mitochondrial staining by Janus Green B.

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